

# 5-Hydroxy-indan-2-one proper disposal procedures

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## Compound of Interest

Compound Name: 5-Hydroxy-indan-2-one

CAS No.: 52727-23-8

Cat. No.: B1626053

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Operational Guide: Safe Handling and Disposal of **5-Hydroxy-indan-2-one**

## Executive Summary & Chemical Profile

Objective: To establish a self-validating protocol for the disposal of **5-Hydroxy-indan-2-one**. As a structural isomer of the more common 1-indanone derivatives, this compound presents specific handling requirements due to the dual reactivity of its phenolic hydroxyl group (weakly acidic, oxidation-prone) and the ketone moiety (flammable/combustible potential).[1]

Chemical Identity Verification:

- Chemical Name: **5-Hydroxy-indan-2-one** (also 5-hydroxy-2,3-dihydro-1H-inden-2-one)[1]
- Structural Analogs for Safety Assessment: Due to the limited commercial availability of specific SDS data for the 2-one isomer, safety protocols are derived from its closest structural analogs: 5-Hydroxy-1-indanone (CAS 3470-49-3) and 2-Indanone (CAS 615-13-4). [1]
- Physical State: Solid (typically off-white to pale yellow powder).[1]

Table 1: Physicochemical &amp; Hazard Profile (derived from analogs)

Property	Specification	Operational Implication
Molecular Formula	C <sub>9</sub> H <sub>8</sub> O <sub>2</sub>	Organic waste stream (Non-Halogenated).[1]
Molecular Weight	148.16 g/mol	N/A
Acidity (pKa)	~9.5 - 10 (Phenolic OH)	Soluble in basic aqueous solutions; incompatible with strong oxidizers.[1]
GHS Classification	Warning	Handle with standard PPE (Nitrile gloves, safety glasses).
Hazard Statements	H302 (Harmful if swallowed) H315 (Skin Irritant) H319 (Eye Irritant) H335 (Resp. Irritant)	Do not inhale dust. Use a fume hood for all solid handling.[1]
RCRA Status (USA)	Not P- or U-listed.[1]	Classify as Characteristic Waste if ignitable or toxic; otherwise, Non-Regulated Chemical Waste.

## Waste Stream Segregation Logic

Effective disposal relies on strict segregation. **5-Hydroxy-indan-2-one** must never be disposed of down the drain.[1] Its phenolic nature poses risks to aquatic life, and its organic structure requires incineration.[1]

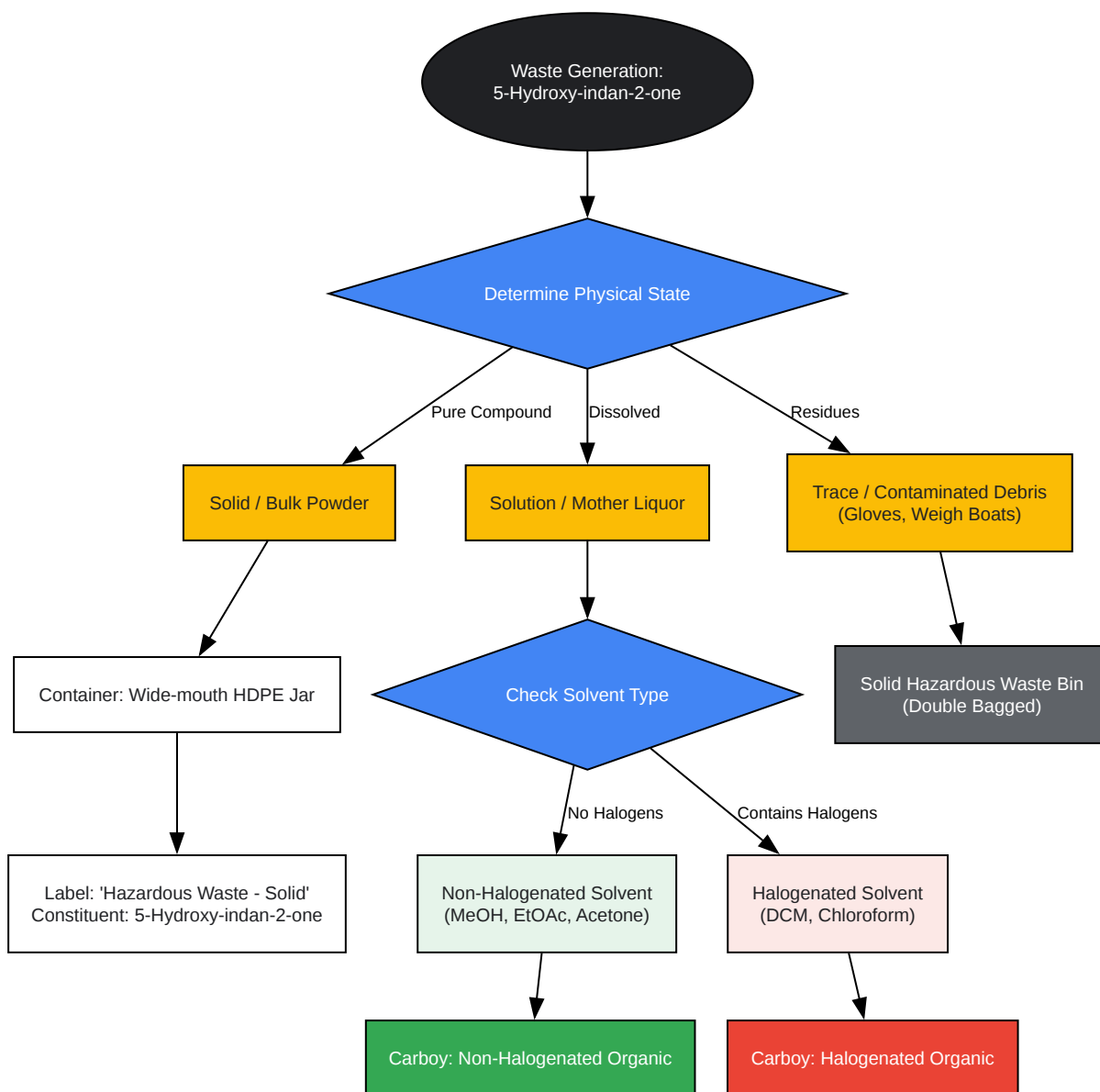
### Core Segregation Rules:

- NO Oxidizers: Do not mix with nitric acid, perchlorates, or peroxides.[1] Phenolic compounds can undergo rapid, exothermic oxidation.[1]
- NO Halogens: Unless dissolved in a halogenated solvent (e.g., DCM), keep this in the "Non-Halogenated" stream to reduce disposal costs.[1]

- Solid vs. Liquid: Segregate bulk solids from solution waste to minimize solvent waste volume.<sup>[1]</sup>

## Visualizing the Disposal Workflow

The following diagram outlines the decision logic for disposing of **5-Hydroxy-indan-2-one** in various experimental states.



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Figure 1: Decision tree for the segregation and containerization of **5-Hydroxy-indan-2-one** waste based on physical state and solvent composition.

## Detailed Disposal Procedures

### Scenario A: Disposal of Solid Waste (Bulk)

Applicable for: Expired shelf-life chemicals, failed synthesis solids, or surplus material.[1]

- Container Selection: Use a clean, compatible container (HDPE plastic or amber glass).[1] Do not use metal cans if the solid is damp or acidic.[1][2]
- Labeling: Apply a hazardous waste label immediately.[1]
  - Chemical Name: **5-Hydroxy-indan-2-one**.[1]
  - Hazards: Irritant, Toxic.[1]
- Storage: Close the lid tightly. Store in the "Solid Waste" satellite accumulation area.[1]
- Hand-off: Request pickup by your facility's EHS or licensed waste contractor (e.g., Stericycle, Veolia, Clean Harbors) for incineration.[1]

### Scenario B: Disposal of Liquid Waste (Solutions)

Applicable for: Reaction mixtures, mother liquors, or HPLC effluent.[1]

- Compatibility Check: Ensure the waste carboy does not contain oxidizers (Nitric acid, Chromic acid).[1]
- Solvent Segregation:
  - If dissolved in Acetone/Ethanol/Ethyl Acetate: Pour into the Non-Halogenated Organic Waste stream.[1]
  - If dissolved in Dichloromethane (DCM)/Chloroform: Pour into the Halogenated Organic Waste stream.[1]

- pH Check: If the solution was part of a basic extraction (phenolate salt form), ensure the pH is roughly neutral (pH 6-9) before adding to the main carboy to prevent unexpected heat generation, although most organic waste streams can tolerate mild basicity.[1]

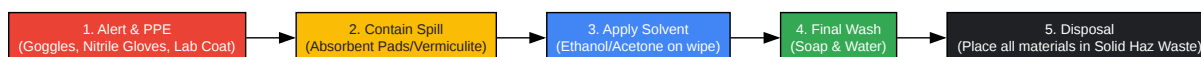
## Spill Management & Decontamination

Phenolic compounds can be difficult to clean because they adhere to surfaces and can cause chemical burns.[1]

Decontamination Solution:

- Primary: Ethanol or Isopropanol (solubilizes the organic ketone).[1]
- Secondary: Soapy water (detergent helps lift the phenolic residue).[1]
- Avoid: Pure water initially (low solubility of the compound may smear the spill).[1]

## Spill Response Workflow



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Figure 2: Step-by-step response protocol for benchtop spills of **5-Hydroxy-indan-2-one**.

## Regulatory Compliance (US/EU Context)

- USA (RCRA): Under 40 CFR 261, this chemical is not explicitly listed (P or U list).[1] However, the generator is responsible for determining if the waste exhibits hazardous characteristics.[1]
  - Determination: If the waste is a solid, it is likely "Toxic" (due to oral toxicity).[1] If in solvent, it is likely "Ignitable" (D001).[1]
  - Action: Manage as fully regulated hazardous waste.[1][2]

- EU (REACH/CLP): Ensure waste is classified under the European Waste Catalogue (EWC) code 16 05 06\* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).[1]

## References

- PubChem. (2024).[1] Compound Summary: 2-Indanone (Structural Analog). National Library of Medicine.[1] Retrieved from [Link][1]
- U.S. Environmental Protection Agency. (2024). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261.[1] Retrieved from [Link][1][3][4]

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